

"Dihydro-2H-pyran-3(4H)-one" storage and handling guidelines

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Compound of Interest

Compound Name: Dihydro-2H-pyran-3(4H)-one

Cat. No.: B1293863

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Dihydro-2H-pyran-3(4H)-one: Technical Support Center

This technical support guide provides essential information for the safe handling and storage of **Dihydro-2H-pyran-3(4H)-one**, tailored for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is the appropriate storage temperature for **Dihydro-2H-pyran-3(4H)-one**?

A1: **Dihydro-2H-pyran-3(4H)-one** should be stored in a cool, dry place.^[1] For short-term storage (1-2 weeks), a temperature of -4°C is recommended. For longer periods (1-2 years), it should be stored at -20°C in an inert atmosphere.^{[2][3]} Some suppliers also recommend storage at 4°C.^[4] Always refer to the supplier-specific storage instructions.

Q2: What are the essential personal protective equipment (PPE) requirements when handling this compound?

A2: When handling **Dihydro-2H-pyran-3(4H)-one**, it is crucial to use appropriate personal protective equipment. This includes wearing laboratory clothing, chemical-resistant gloves, and safety goggles or a face shield.^[5] All handling should be conducted in a chemical fume hood to ensure adequate ventilation.

Q3: What materials are incompatible with **Dihydro-2H-pyran-3(4H)-one**?

A3: **Dihydro-2H-pyran-3(4H)-one** should be kept away from strong bases, nucleophiles, and oxidizing agents.^[1] Contact with these substances can trigger unwanted polymerization or degradation reactions.^[1] It is also important to avoid heat, flames, and sparks in the storage and handling areas.

Q4: What should I do in case of accidental exposure?

A4: In case of accidental exposure, follow these first-aid measures:

- Skin Contact: Immediately wash the affected area with copious amounts of soap and water for at least 15 minutes while removing contaminated clothing.^[5]
- Eye Contact: Immediately flush the eyes with running water for at least 15 minutes, ensuring to separate the eyelids.^[5]
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen.^[5]
- Ingestion: Wash out the mouth with plenty of water for at least 15 minutes. Do not induce vomiting.^[5] In all cases of exposure, seek medical attention, especially if symptoms persist.^[5]

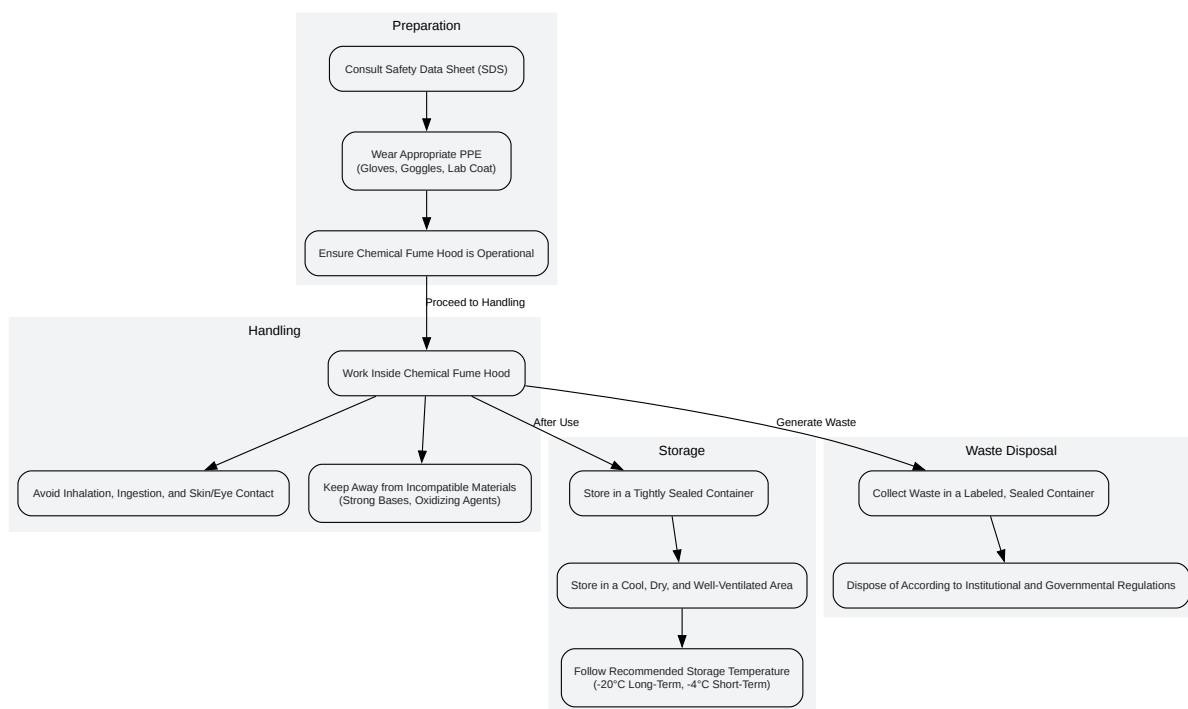
Troubleshooting Guide

Issue	Potential Cause	Recommended Action
Material has changed color (yellowing)	Degradation or polymerization due to improper storage (exposure to light, heat, or incompatible materials).	Do not use the material. Dispose of it according to local, state, and federal regulations. Review storage conditions to ensure they meet the recommended guidelines.
Presence of a strong, unusual odor	Possible decomposition of the compound.	Handle the material only in a chemical fume hood with appropriate PPE. Assess the material's integrity. If decomposition is suspected, dispose of it safely.
Material appears viscous or has solidified unexpectedly	Potential polymerization.	Avoid heating the material. Handle with caution. Consult the Safety Data Sheet (SDS) for disposal information.

Quantitative Data Summary

Parameter	Value	Source
Short-Term Storage Temperature	-4°C (1-2 weeks)	[2]
Long-Term Storage Temperature	-20°C (1-2 years)	[2][3]
Alternative Storage Temperature	4°C	[4]
Boiling Point	176.0 ± 33.0 °C at 760 mmHg	
Flash Point	70.4 ± 18.9 °C	
Density	1.1 ± 0.1 g/cm ³	

Experimental Workflow: Safe Handling and Storage Protocol



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Caption: Workflow for the safe handling and storage of **Dihydro-2H-pyran-3(4H)-one**.

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